

molecular weight of 4-Acetamidobenzenesulfonyl azide

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Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonyl
azide

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An In-depth Technical Guide to 4-Acetamidobenzenesulfonyl Azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Acetamidobenzenesulfonyl azide** (p-ABSA), a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development. This document details the compound's chemical and physical properties, applications, safety information, and a representative experimental protocol.

Core Data Presentation

4-Acetamidobenzenesulfonyl azide is a key intermediate and reagent used in a variety of chemical transformations, particularly in the introduction of the azide functional group and in diazo transfer reactions.^{[1][2]} Its properties are summarized below.

Property	Value	References
Molecular Weight	240.24 g/mol	[3][4][5]
Molecular Formula	C ₈ H ₈ N ₄ O ₃ S	[3][6][5][7]
CAS Number	2158-14-7	[3][5][7]
Appearance	Beige solid	[7]
Melting Point	107-111 °C	[3][8]
Solubility	Insoluble in water; Soluble in DMSO	[3][4][5]
Primary Applications	Diazo transfer agent, Click chemistry reagent, Synthesis of pharmaceuticals	[1][2][9]

Key Applications in Research and Development

4-Acetamidobenzenesulfonyl azide is a valuable tool in organic synthesis with several important applications:

- Diazo Transfer Reactions:** It is widely used to introduce a diazo group to active methylene compounds.[2] The resulting α -diazoketones are crucial intermediates for various synthetic transformations, including Wolff rearrangements and cyclopropanations.[2]
- Click Chemistry:** As an azide-containing compound, it is a key participant in click chemistry reactions, which are prized for their efficiency and biocompatibility in creating new molecules.[1][9]
- Synthesis of Bioactive Molecules:** This reagent is employed in the synthesis of complex molecules, including potential antitumor agents and non-peptidic NK3 receptor antagonists.[5] It serves as a building block in the development of novel pharmaceutical agents.[1][9]
- Hydroazidation Catalyst:** It can act as a catalyst for the preparation of organoazides.[3][5]

Experimental Protocol: Diazo Transfer Reaction

The following is a representative protocol for a diazo transfer reaction using **4-Acetamidobenzenesulfonyl azide** to synthesize an α -diazocarbonyl intermediate. This type of reaction is fundamental in medicinal chemistry for the construction of complex molecular scaffolds.

Objective: To synthesize an α -diazocarbonyl compound from a β -keto ester using **4-Acetamidobenzenesulfonyl azide**.

Materials:

- β -keto ester (e.g., Ethyl 2-oxocyclopentanecarboxylate)
- **4-Acetamidobenzenesulfonyl azide** (p-ABSA)
- Triethylamine (TEA)
- Acetonitrile (CH_3CN)
- Ethyl acetate (EtOAc)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Water (H_2O)
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Dissolve the starting β -keto ester (1.0 eq) in acetonitrile in a round-bottom flask equipped with a magnetic stir bar.
- Add triethylamine (1.1 eq) to the solution at room temperature.
- Add **4-Acetamidobenzenesulfonyl azide** (1.1 eq) portion-wise to the stirred solution. A clear solution should initially be obtained.

- Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). A precipitate of 4-acetamidobenzenesulfonamide may form as the reaction proceeds.
- After the starting material is consumed (typically after several hours), filter off the sulfonamide byproduct.
- Dilute the filtrate with ethyl ether or ethyl acetate.
- Wash the organic solution with saturated aqueous NH_4Cl solution, followed by water.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the desired α -diazocarbonyl compound.

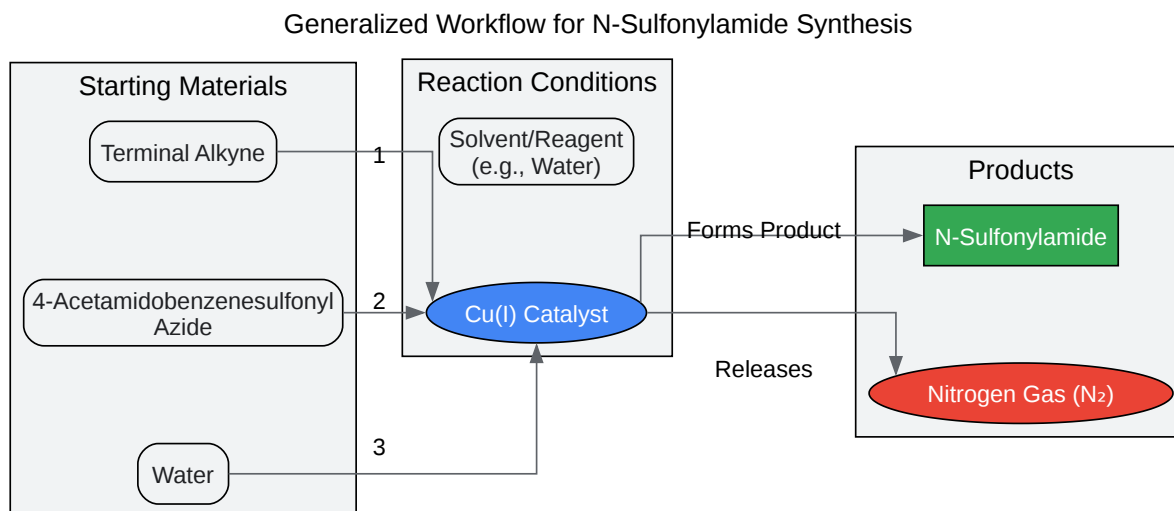
Safety and Handling

4-Acetamidobenzenesulfonyl azide is a hazardous substance and should be handled with appropriate safety precautions.

- Hazards: Causes skin and serious eye irritation.^{[7][10]} May cause respiratory irritation.^{[7][10]}^[11] Azide compounds can be potentially explosive, especially with heat or shock.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses, and a lab coat.^{[10][11]} Use a dust mask or work in a well-ventilated fume hood to avoid inhalation.^[10]^[11]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[5][11]}
- Incompatibilities: Avoid contact with strong oxidizing agents.^{[5][11]}

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of an N-sulfonylamide, a reaction where **4-acetamidobenzenesulfonyl azide** can be a key reagent.



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Caption: Workflow for copper-catalyzed N-sulfonylamide synthesis.

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